

# Ethnobotanical Uses of Guibourtinidol-Containing Plants: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Guibourtinidol*

Cat. No.: *B15215378*

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## Introduction to Guibourtinidol

**Guibourtinidol** is a flavan-3-ol, a type of flavonoid, that serves as a monomeric unit for the formation of condensed tannins known as proguibourtinidins. These compounds are found in a variety of plant species and are of significant interest to the scientific community due to their potential pharmacological activities, which are often linked to their traditional medicinal uses. This technical guide provides a comprehensive overview of the ethnobotanical applications of plants containing **Guibourtinidol** and its derivatives, details on experimental protocols for their study, and an exploration of their potential mechanisms of action through key signaling pathways.

## Ethnobotanical Uses of Plants Containing Guibourtinidol and Related Proanthocyanidins

Several plant species have been identified as sources of **Guibourtinidol** and proguibourtinidins. The traditional medicinal knowledge associated with these plants provides a valuable starting point for modern pharmacological research. The following table summarizes the key ethnobotanical uses of some of these plants.

Plant Species	Family	Traditional Names	Parts Used	Ethnobotanical Uses
Guibourtia coleosperma	Fabaceae	African Rosewood, Large False Mopane	Heartwood, Bark, Roots	Treatment of malaria and venereal diseases; wound healing.
Guibourtia tessmannii	Fabaceae	Bubinga, Essingang	Bark	Treatment of hypertension, gonorrhea, and typhoid fever; used as an anthelmintic and for wound cleaning.
Cassia abbreviata	Fabaceae	Long-pod Cassia, Monepenepe	Roots, Bark, Leaves, Twigs	Treatment of gastrointestinal disorders (diarrhea, constipation), malaria, venereal diseases (syphilis, gonorrhea), pneumonia, uterine complaints, headache, and toothache; used as a purgative, aphrodisiac, and for cleansing after miscarriage. <a href="#">[1]</a> <a href="#">[2]</a>

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Contains (+)-guibourtinidol-(4 $\alpha$  → 6)-(+)-fisetinidol and other related compounds.<sup>[3]</sup> Ethnobotanical uses are not extensively documented but the genus *Acacia* has wide traditional use for treating sores, cuts, burns, colds, and coughs.

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Acacia luederitzii

Fabaceae

-

Not specified

## Quantitative Data

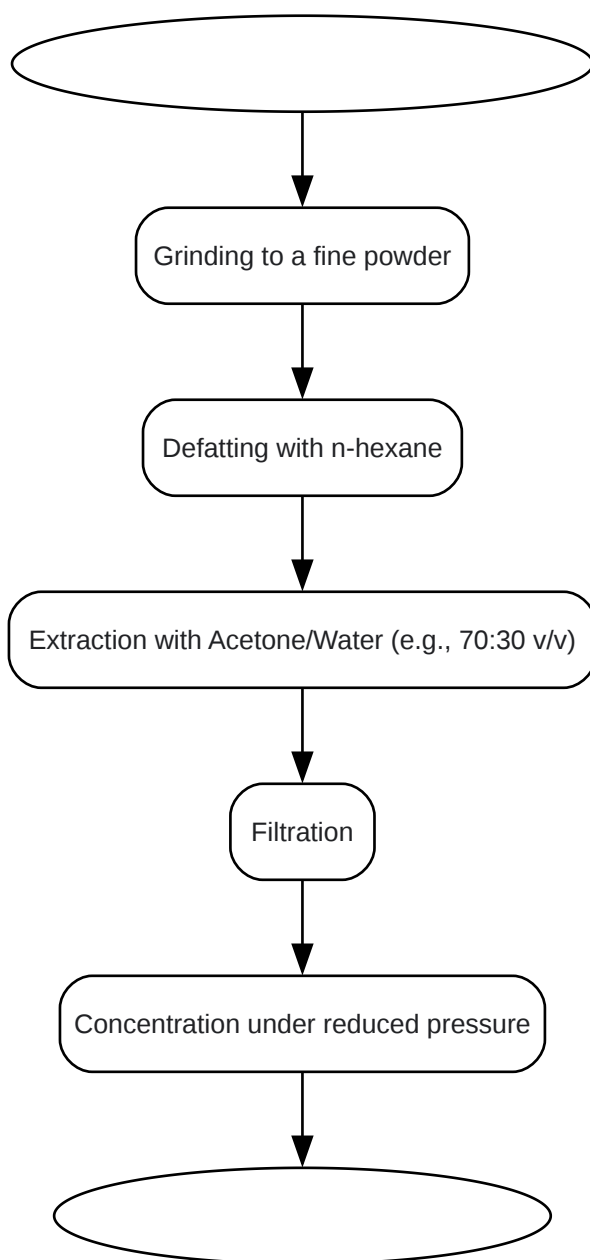
Currently, there is a limited amount of publicly available quantitative data specifically detailing the concentration of **Guibourtinidol** and proguibourtinidins in the aforementioned plant species. Further research employing analytical techniques such as High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS) is required to accurately quantify these compounds in different plant parts and extracts. This data is crucial for standardizing extracts and for correlating specific dosages with observed pharmacological effects.

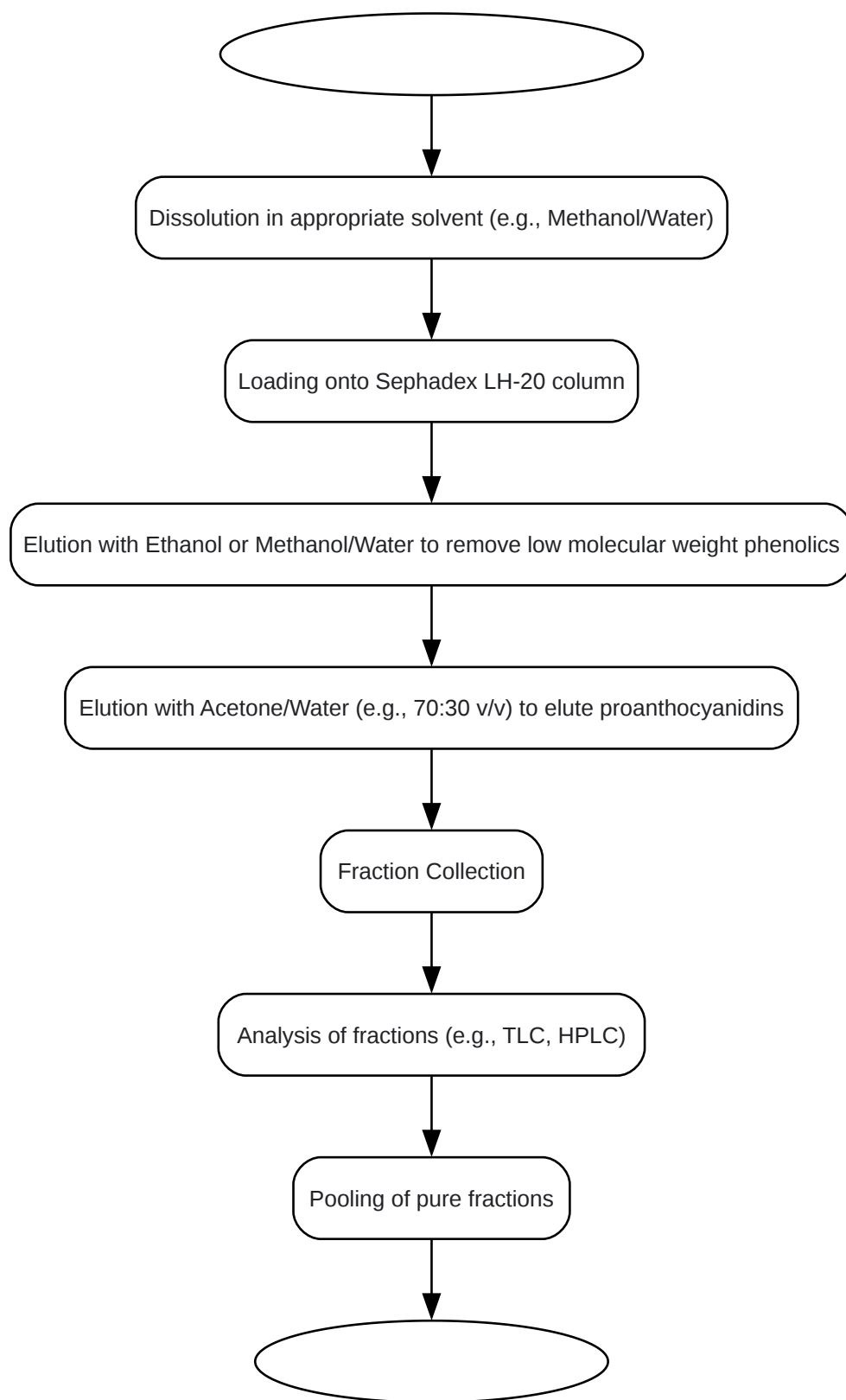
## Experimental Protocols

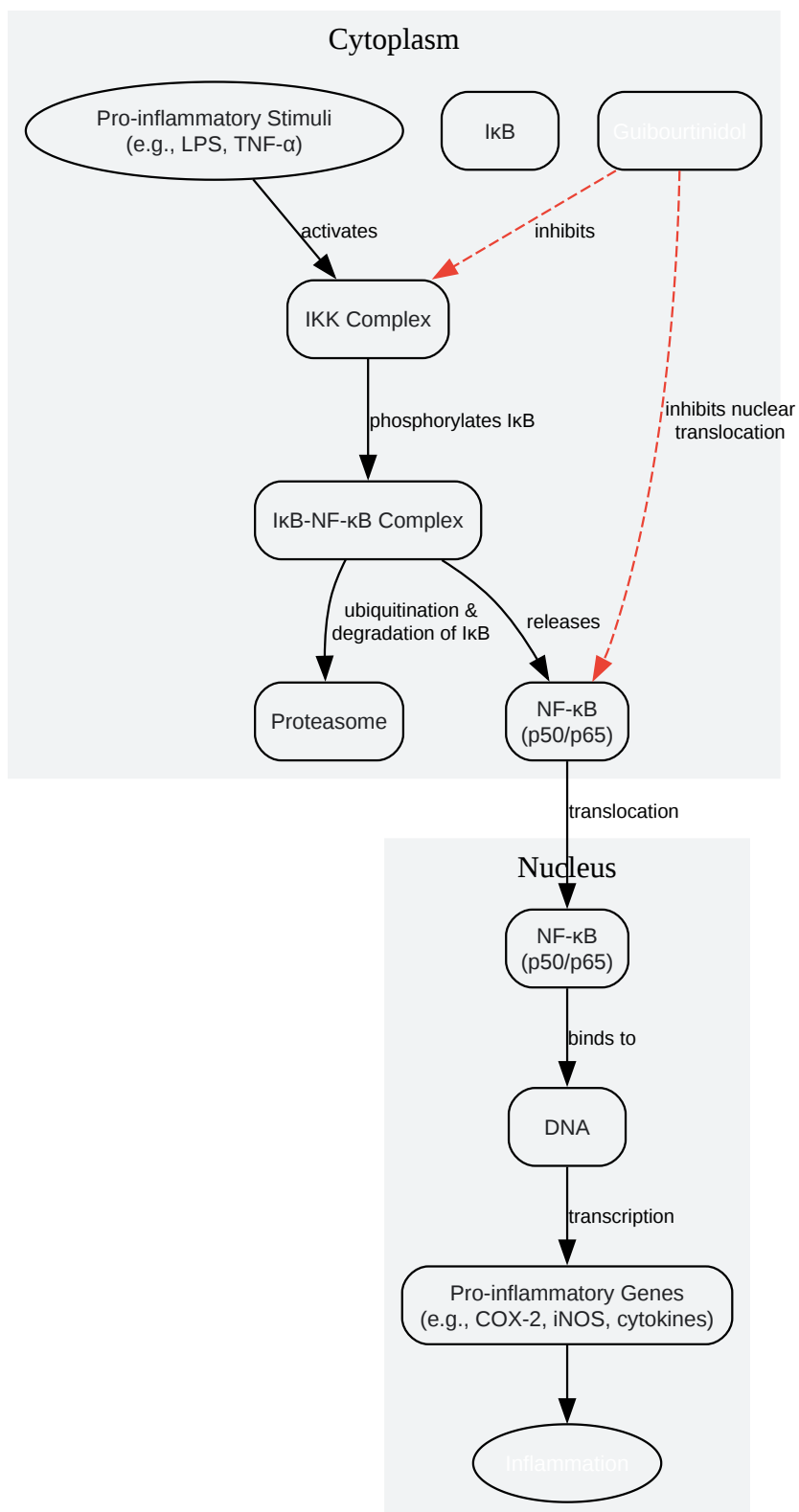
The extraction and isolation of **Guibourtinidol** and proguibourtinidins from plant materials are critical steps for their characterization and pharmacological evaluation. Below are detailed methodologies for these key experiments.

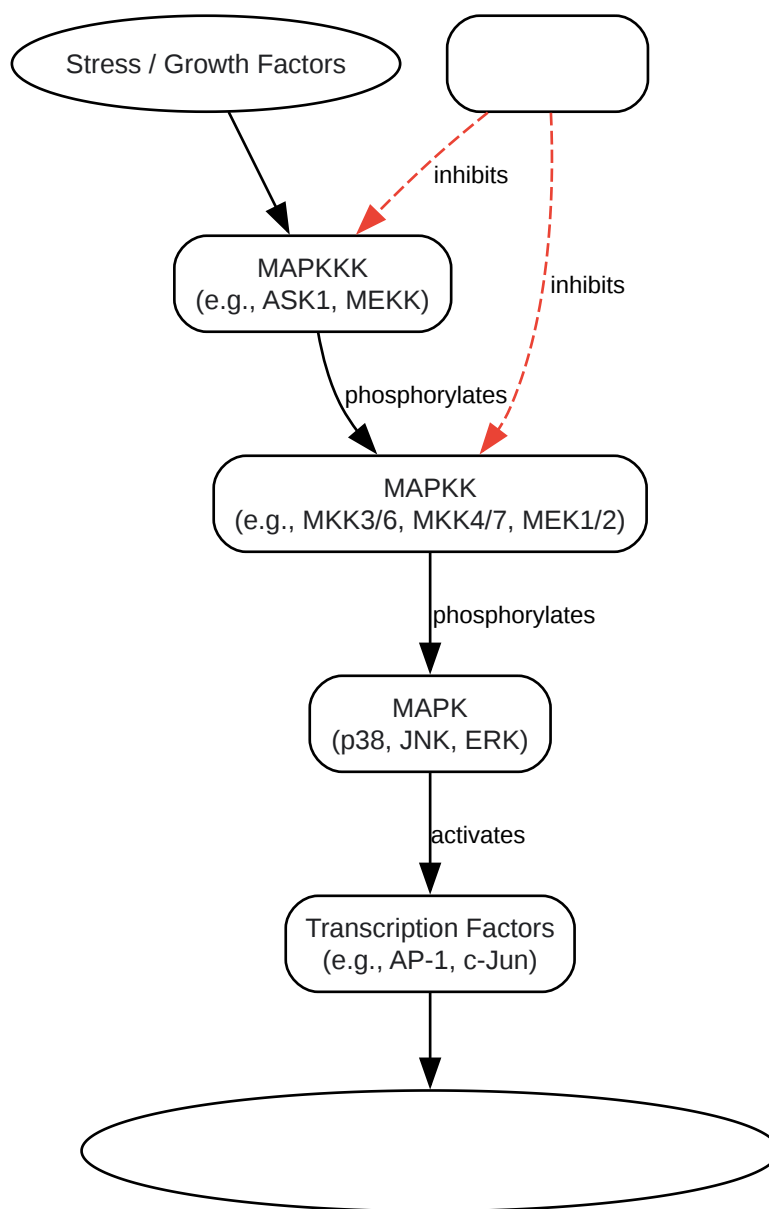
### General Extraction Protocol for Proanthocyanidins

A general workflow for the extraction of proanthocyanidins from plant material is outlined below.









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## References

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